

Application Notes and Protocols: DS-1205b

Western Blot for Phospho-AXL (pAXL)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: DS-1205b free base

Cat. No.: B8144907

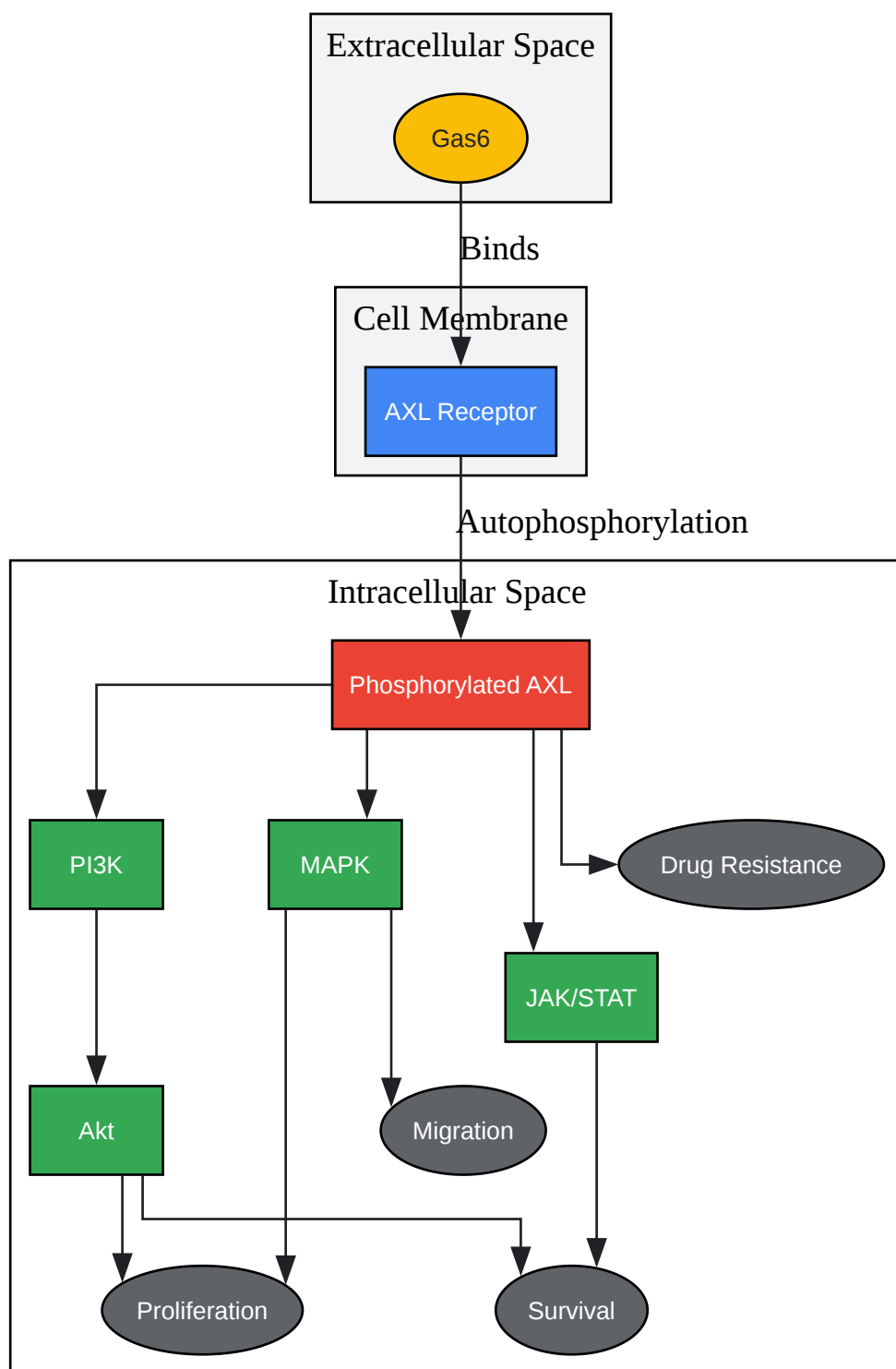
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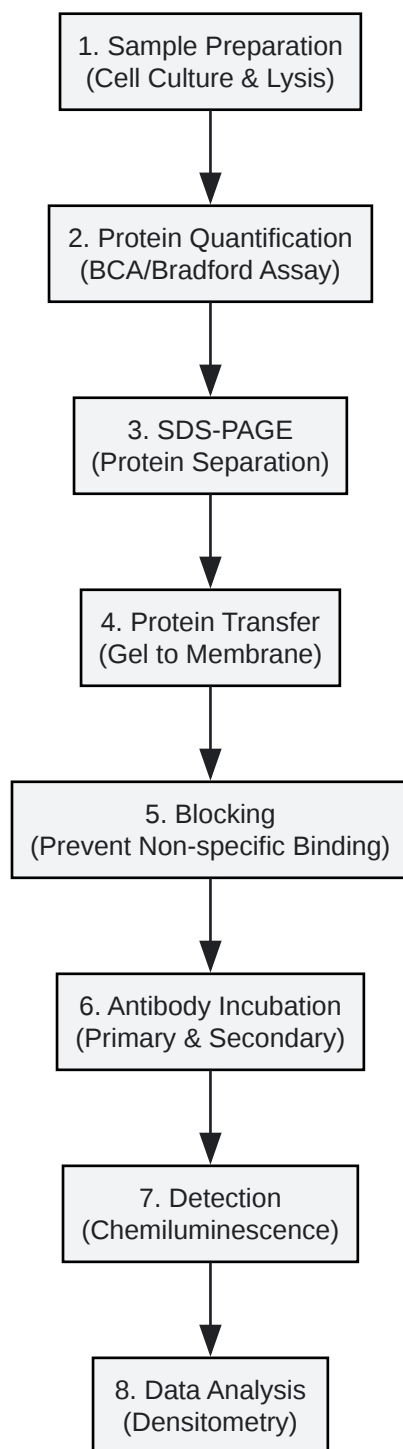
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for utilizing Western blotting to detect the phosphorylation of AXL (pAXL) in response to treatment with DS-1205b, a selective AXL kinase inhibitor. The following sections outline the necessary reagents, a step-by-step experimental protocol, and data interpretation guidelines.

AXL Signaling Pathway

The AXL receptor tyrosine kinase is a key player in various cellular processes, including cell proliferation, survival, and migration.^{[1][2]} Its signaling is initiated by the binding of its ligand, Gas6, leading to receptor dimerization and autophosphorylation of tyrosine residues in its intracellular kinase domain.^{[1][3][4]} This activation triggers several downstream signaling cascades, including the PI3K/Akt, MAPK, and JAK/STAT pathways, which in turn regulate pro-tumorigenic functions. Upregulation of AXL has been implicated in resistance to targeted therapies in various cancers.





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References

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